

# CAS number and molecular weight of 2-Isobutyl-1H-benzimidazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isobutyl-1H-benzimidazole

Cat. No.: B1296948

[Get Quote](#)

## An In-depth Technical Guide to 2-Isobutyl-1H-benzimidazole

This guide provides essential physicochemical data for **2-Isobutyl-1H-benzimidazole**, a heterocyclic aromatic organic compound. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physicochemical Data

The fundamental properties of **2-Isobutyl-1H-benzimidazole** have been compiled and are presented in the table below for easy reference. This data is critical for experimental design, analytical method development, and chemical reaction modeling.

| Parameter         | Value   | Source                                  |
|-------------------|---|---|
| CAS Number        | 5851-45-6   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 174.24 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>11</sub> H <sub>14</sub> N <sub>2</sub>  | <a href="#">[1]</a> <a href="#">[2]</a> |
| IUPAC Name        | 2-(2-methylpropyl)-1H-benzimidazole   | <a href="#">[2]</a>                     |
| Synonyms          | 1H-Benzimidazole, 2-(2-methylpropyl)-; 2-Isobutyl-1H-benzoimidazole; Benzimidazole, 2-isobutyl- | <a href="#">[2]</a>                     |

## Structural Representation

To visualize the molecular structure and the logical relationship of its core components, a diagram is provided.

*Molecular components of **2-Isobutyl-1H-benzimidazole**.*

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [scbt.com](http://scbt.com) [scbt.com]
- 2. [pschemicals.com](http://pschemicals.com) [pschemicals.com]
- 3. [labsolu.ca](http://labsolu.ca) [labsolu.ca]
- To cite this document: BenchChem. [CAS number and molecular weight of 2-Isobutyl-1H-benzimidazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296948#cas-number-and-molecular-weight-of-2-isobutyl-1h-benzimidazole\]](https://www.benchchem.com/product/b1296948#cas-number-and-molecular-weight-of-2-isobutyl-1h-benzimidazole)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)